

Cbz-O-methyl-L-serine chromatographic purification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

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Chemical Profile: Cbz-O-Methyl-L-Serine

The table below summarizes the fundamental chemical information for your target compound, which is crucial for planning your experiments.

| Property | Value / Description |
|---------------------|--|
| CAS Registry Number | 134807-65-1 [1] |
| Other Names | Cbz-L-Serine(methyl ether); CBZ-O-METHYL-L-SER; CBZ-(S)-2-AMINO-3-METHOXYLPROPANOIC ACID [1] |
| Molecular Formula | C ₁₂ H ₁₅ NO ₅ [1] |
| Molecular Weight | 253.25 g/mol [1] |
| SMILES | <chem>COC[C@@H](C(=O)O)NC(=O)OCc1ccccc1</chem> [1] |

| Property | Value / Description |
|------------------|---|
| Related Compound | N-Cbz-L-serine methyl ester (CAS 1676-81-9). This is a different compound, but its properties can be informative. It is a pale yellow viscous liquid or solid, with a boiling point of 170 °C at 0.1 mmHg and a flash point of 113 °C [2] [3]. |

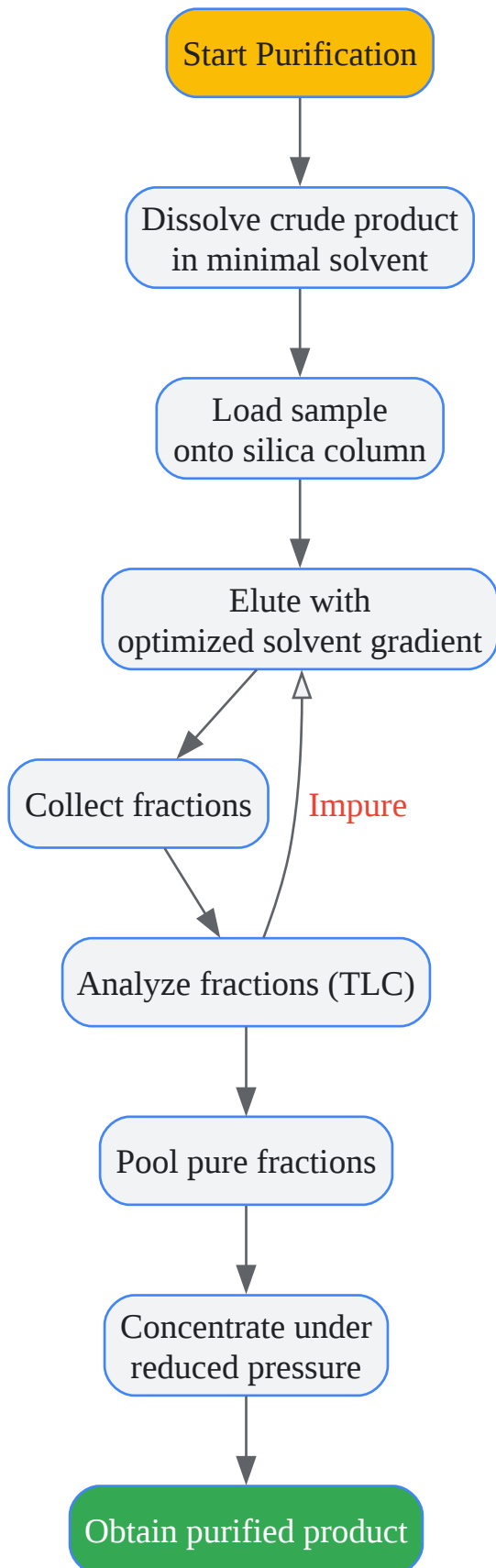
Chromatographic Purification Methodologies

Here are detailed protocols for two purification approaches suitable for protected amino acids like **Cbz-O-methyl-L-serine**.

Method 1: Standard Silica Gel Chromatography

This is the most common initial approach for purifying organic compounds.

- **Stationary Phase:** Silica gel (60-200 mesh for flash chromatography).
- **Mobile Phase:** A gradient starting from a non-polar solvent like hexane or heptane, moving to a more polar solvent like ethyl acetate. The exact ratio needs optimization via TLC. A common starting point could be a 70:30 or 60:40 mixture of Heptane/Ethyl Acetate.
- **Sample Preparation:** The crude product should be dissolved in a minimal amount of the mobile phase's less polar component [4].
- **Workflow Overview:**

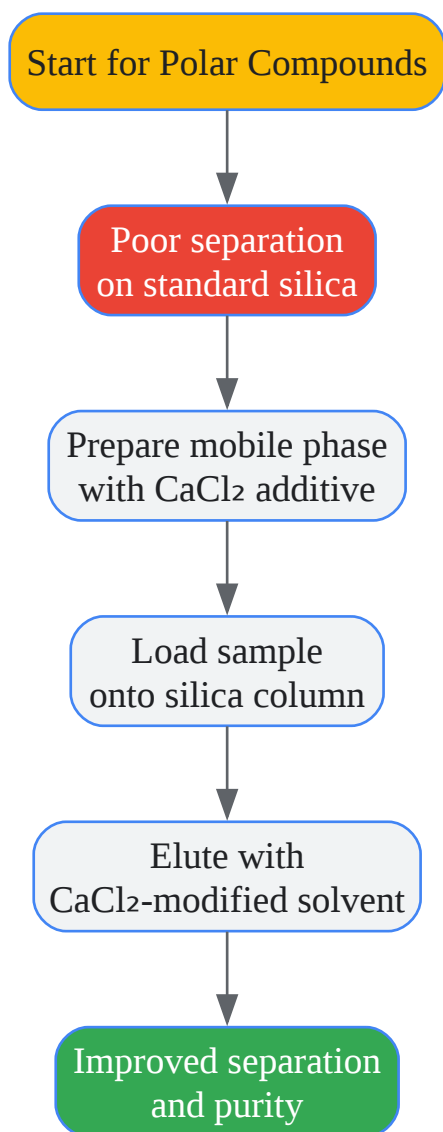


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Method 2: Ion-Assisted Chromatography for Problematic Purifications

If your compound is highly polar and does not resolve well on standard silica gel, a recently developed technique can be highly effective [5].

- **Principle:** Adding ionic salts like calcium chloride to the mobile phase can dramatically improve the separation of highly polar compounds on normal-phase (silica) chromatography.
- **Stationary Phase:** Standard silica gel.
- **Mobile Phase Preparation:** Add **Calcium Chloride (CaCl₂)** to your standard solvent system (e.g., 1-5% v/v of a 1M aqueous solution in an organic solvent like ethyl acetate or dichloromethane). The technique was discovered using tap water (which contains Ca²⁺ ions) instead of deionized water [5].
- **Application:** This method is particularly suited for polar organic compounds, including amines, amine salts, and peptides [5].



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FAQs and Troubleshooting Guide

| Issue | Possible Cause | Solution |
|---------------------------------|--|---|
| Low Recovery from Column | Sample precipitation on column; strong adsorption to silica. | Ensure sample is fully dissolved and filtered before loading [4]. Use a slightly more polar solvent to dissolve the crude. Consider using the ion-assisted method to disrupt strong interactions [5]. |

| Issue | Possible Cause | Solution |
|------------------------------|---|--|
| Poor Separation / Co-elution | Solvent gradient not optimal for the compound's polarity. | Optimize the mobile phase ratio using TLC with various solvent systems. If the compound is highly polar, switch to the Ion-Assisted Chromatography method [5]. |
| Product is a Viscous Oil | Common issue with protected amino acid esters. | The related compound N-Cbz-L-serine methyl ester is also reported as a viscous liquid or solid [2] [3]. Trituration (scratching and washing with a cold solvent like cold diethyl ether or pentane) can help induce crystallization. |

Essential Pre-Purification Steps

Proper sample preparation is critical for successful chromatography [4].

- **Sample Clarification:** Ensure your crude sample is fully dissolved. Centrifuge the solution at high speed (e.g., 10,000 ×g for 15 min) and filter it through a membrane filter (e.g., 0.45 µm) to remove all particulate matter [4].
- **Stability Check:** Perform quick stability tests on a small amount of crude product by checking its appearance in different solvents and pH conditions to ensure it won't degrade during the purification process [4].

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References

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3. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]
4. Sample Preparation for Chromatographic Purification [sigmaaldrich.com]

5. Ion-assisted chromatography process developed to accelerate drug ... [phys.org]

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